

Paucimannose as a Post-Translational Modification: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Paucimannose

Cat. No.: B12396251

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Executive Summary

Paucimannosylation is a post-translational modification involving the attachment of truncated mannose-terminating N-glycans to proteins. Historically considered a hallmark of invertebrates and plants, recent advancements in glycoanalytics have revealed its significant presence and functional importance in mammals, including humans. This technical guide provides a comprehensive overview of **paucimannose**, detailing its core structure, biosynthetic pathways, and diverse biological roles in health and disease. Particular focus is given to its emerging significance in innate immunity and oncology. This document also furnishes detailed experimental protocols for the identification, characterization, and quantification of paucimannosylation, alongside quantitative data and visual representations of key pathways and workflows to support researchers and drug development professionals in this burgeoning field.

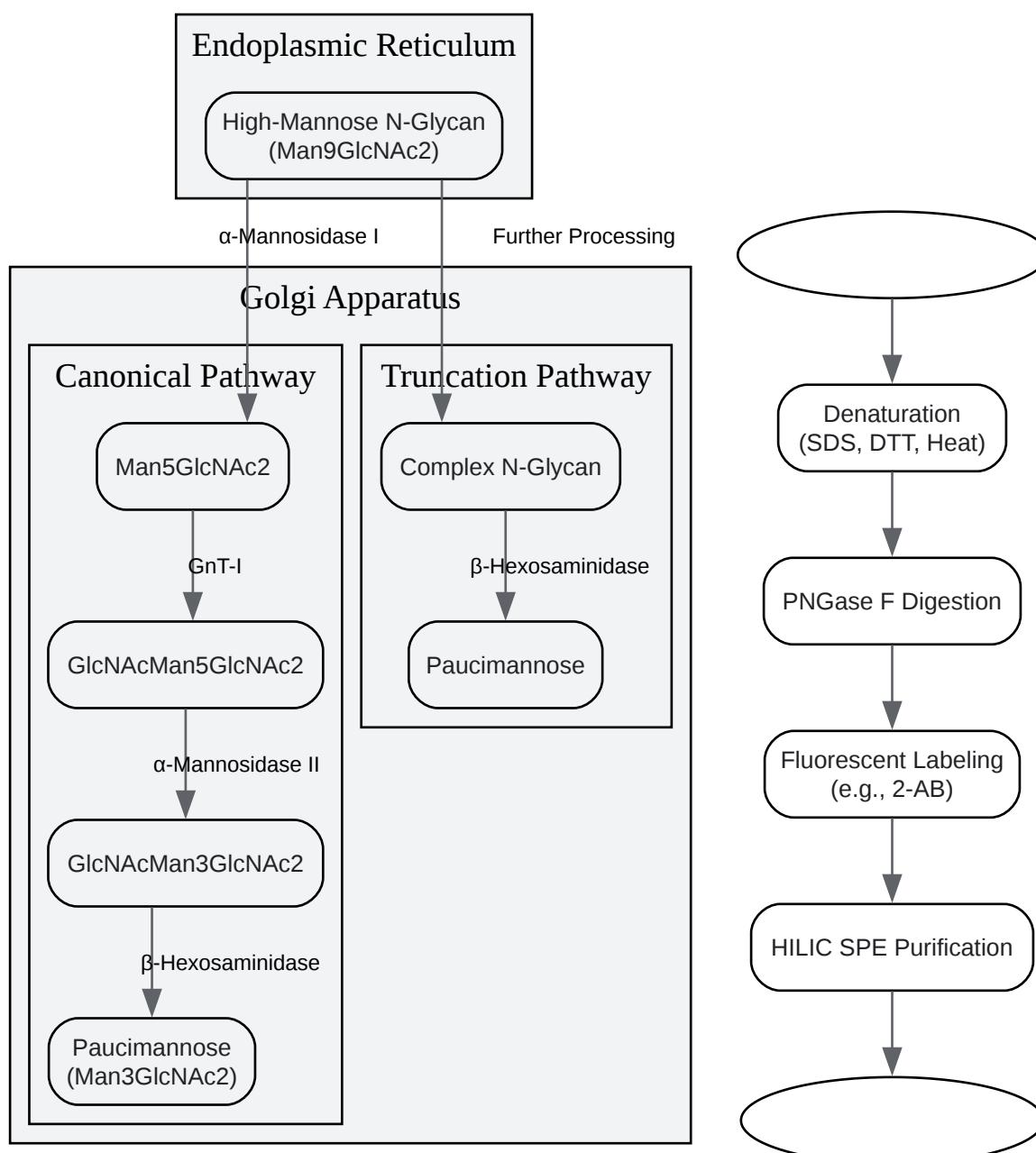
Introduction to Paucimannosylation

Paucimannosylation is a subtype of N-linked glycosylation characterized by the presence of N-glycans with a core structure of two N-acetylglucosamine (GlcNAc) residues linked to asparagine, and terminally decorated with a "pauci" or small number of mannose residues, typically one to three (Man1-3GlcNAc2)^[1]. The term "**paucimannose**" was first introduced in the early 1990s^[1]. These structures can be further modified with core fucose and, in plants and invertebrates, with xylose^[1]. While initially perceived as a feature of "lower organisms,"

paucimannosylation is now recognized as a distinct and functionally relevant post-translational modification in vertebrates, including humans, where it plays roles in immunity, cancer, and cellular development[1].

Core Structure and Nomenclature

The fundamental paucimannosidic structure consists of a chitobiose core (GlcNAc β 1-4GlcNAc-Asn) with one to three mannose residues attached. A common nomenclature is used to denote these structures; for example, M3F represents a glycan with three mannose residues, two GlcNAc residues, and one fucose (Man3GlcNAc2Fuc1)[1]. In mammals, paucimannosidic glycans are often core-fucosylated[2].



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References

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- 2. Protein Paucimannosylation Is an Enriched N-Glycosylation Signature of Human Cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Paucimannose as a Post-Translational Modification: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12396251#paucimannose-as-a-post-translational-modification]

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